

Application Notes & Protocols: m-PEG12-2-methylacrylate as a Crosslinker in Polymer Synthesis

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Compound of Interest

Compound Name: *m*-PEG12-2-methylacrylate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of Dodecaethylene Glycol Dimethacrylate (equivalent to **m-PEG12-2-methylacrylate**, with the methoxy group replaced by a methacrylate group for crosslinking) as a crosslinking agent in the synthesis of polymers, particularly hydrogels. Detailed protocols for polymer synthesis and characterization are provided, along with data on the expected properties of the resulting materials. This document is intended to serve as a guide for researchers in the fields of materials science, drug delivery, and tissue engineering.

Introduction

Dodecaethylene glycol dimethacrylate is a hydrophilic crosslinking agent that can be used to form three-dimensional polymer networks. Its poly(ethylene glycol) (PEG) backbone imparts hydrophilicity and biocompatibility to the resulting polymers, making them particularly suitable for biomedical applications. The two terminal methacrylate groups allow for facile polymerization via free-radical initiation, most commonly through photopolymerization. The relatively short PEG chain length (12 ethylene glycol repeat units) results in a high crosslink density, leading to hydrogels with distinct mechanical and swelling properties compared to those crosslinked with higher molecular weight PEG dimethacrylates.

Polymers crosslinked with dodecaethylene glycol dimethacrylate are promising materials for a variety of applications, including:

- **Controlled Drug Delivery:** The hydrogel matrix can encapsulate therapeutic agents, releasing them in a sustained manner. The release kinetics can be tuned by altering the crosslinking density and the overall polymer composition.[\[1\]](#)
- **Tissue Engineering Scaffolds:** The biocompatible and tunable nature of these hydrogels makes them excellent candidates for creating scaffolds that support cell growth and tissue regeneration.[\[2\]](#)[\[3\]](#)
- **Biomedical Adhesives and Sealants:** The ability to polymerize in situ allows for the use of these materials as biocompatible adhesives and sealants in surgical applications.

Physicochemical Properties of Dodecaethylene Glycol Dimethacrylate

Property	Value	Reference
Molecular Formula	$C_{34}H_{62}O_{16}$	(Calculated)
Molecular Weight	~750 g/mol	(Calculated)
Appearance	Colorless to pale yellow viscous liquid	[4]
Solubility	Soluble in water and common organic solvents	General knowledge

Polymer Synthesis: Photopolymerization of Hydrogels

Photopolymerization is a widely used method for the synthesis of hydrogels using dimethacrylate crosslinkers due to its rapid curing times and spatial and temporal control.[\[2\]](#)[\[5\]](#) The process involves the use of a photoinitiator that generates free radicals upon exposure to UV or visible light, which then initiate the polymerization of the methacrylate groups.

Materials

- Dodecaethylene glycol dimethacrylate (crosslinker)
- Monomer (e.g., 2-hydroxyethyl methacrylate (HEMA), acrylic acid, etc.) - Optional, for co-polymerization
- Photoinitiator (e.g., 2-hydroxy-2-methyl-1-phenyl-propan-1-one (Darocur 1173), Irgacure 2959)
- Solvent (e.g., deionized water, phosphate-buffered saline (PBS))
- UV light source (365 nm)

General Protocol for Hydrogel Synthesis

- Preparation of the Pre-polymer Solution:
 - Dissolve the desired concentration of dodecaethylene glycol dimethacrylate (e.g., 10-50% w/v) in the chosen solvent.
 - If creating a co-polymer, add the desired amount of the co-monomer.
 - Add the photoinitiator at a concentration of 0.05-1% (w/v) of the total monomer/crosslinker weight.
 - Vortex or sonicate the solution until all components are fully dissolved.
- Polymerization:
 - Pipette the pre-polymer solution into a mold of the desired shape and dimensions (e.g., between two glass plates with a spacer).
 - Expose the solution to UV light (e.g., 365 nm, 5-10 mW/cm²) for a sufficient time to ensure complete polymerization (typically 5-15 minutes). The exact time will depend on the photoinitiator concentration and light intensity.
- Post-Polymerization Processing:

- Carefully remove the hydrogel from the mold.
- To remove any unreacted components, swell the hydrogel in a large volume of solvent (e.g., deionized water or PBS) for 24-48 hours, with several changes of the solvent.
- The hydrogel is now ready for characterization and use.

Characterization of Hydrogels

The properties of hydrogels crosslinked with dodecaethylene glycol dimethacrylate are highly dependent on the polymer concentration. The following tables summarize the expected trends in mechanical and swelling properties based on data from similar short-chain PEG dimethacrylate systems.

Mechanical Properties

The mechanical properties of hydrogels, such as the compressive modulus, are critical for their application, especially in tissue engineering where they should ideally match the stiffness of the native tissue.[\[3\]](#)

Polymer Concentration (w/v)	Compressive Modulus (kPa)	Reference
10%	50 - 200	[3]
20%	400 - 800	[3]
30%	1000 - 1500	[3]
40%	1700 - 2500	[3]

Note: These values are estimates for hydrogels prepared with low molecular weight PEG diacrylates and can vary based on the specific co-monomer used and the polymerization conditions.

Swelling Properties

The swelling ratio of a hydrogel is a measure of its ability to absorb and retain water, which is crucial for applications in drug delivery and as a scaffold for cell culture.[\[6\]](#)

Polymer Concentration (w/v)	Swelling Ratio (q)	Reference
10%	15 - 25	[6]
20%	8 - 15	[6]
30%	5 - 10	[6]

Note: The swelling ratio is calculated as the ratio of the weight of the swollen hydrogel to the weight of the dry hydrogel. These values are illustrative and can be influenced by the solvent and temperature.

Experimental Protocols

Protocol for Synthesis of Poly(HEMA) Hydrogel Crosslinked with Dodecaethylene Glycol Dimethacrylate

This protocol describes the synthesis of a hydrogel composed of 2-hydroxyethyl methacrylate (HEMA) as the primary monomer and dodecaethylene glycol dimethacrylate as the crosslinker.

- Prepare the pre-polymer solution:
 - In a glass vial, combine 800 μL of HEMA, 200 μL of dodecaethylene glycol dimethacrylate, and 10 mg of Darocur 1173.
 - Add 1 mL of deionized water and vortex until the solution is homogeneous.
- Cast the hydrogel:
 - Pipette the solution into a mold (e.g., a 1 mm thick silicone spacer between two glass slides).
- Photopolymerize:
 - Expose the mold to a 365 nm UV lamp at an intensity of 10 mW/cm² for 10 minutes.
- Purify the hydrogel:

- Carefully disassemble the mold and place the hydrogel disc in a beaker with 100 mL of deionized water.
- Stir gently for 24 hours, replacing the water every 8 hours to remove unreacted monomers and initiator.
- Characterize the hydrogel:
 - Proceed with mechanical testing and swelling studies as described below.

Protocol for Mechanical Testing (Unconfined Compression)

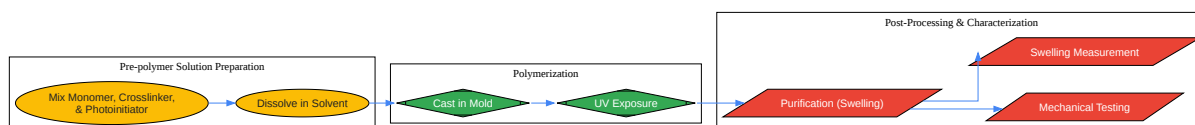
- Sample Preparation:
 - Cut cylindrical hydrogel samples of a defined diameter and height (e.g., 6 mm diameter, 2 mm height) using a biopsy punch.
 - Ensure the top and bottom surfaces of the samples are parallel.
- Compression Testing:
 - Use a universal testing machine equipped with a load cell appropriate for the expected stiffness of the hydrogel (e.g., 10 N).
 - Place the hydrated hydrogel sample on the lower platen.
 - Apply a pre-load to ensure contact between the sample and the upper platen.
 - Compress the sample at a constant strain rate (e.g., 1% of the sample height per second).
 - Record the stress and strain data.
- Data Analysis:
 - Plot the stress-strain curve.

- The compressive modulus is determined from the slope of the initial linear region of the curve (typically between 5% and 15% strain).

Protocol for Swelling Ratio Measurement

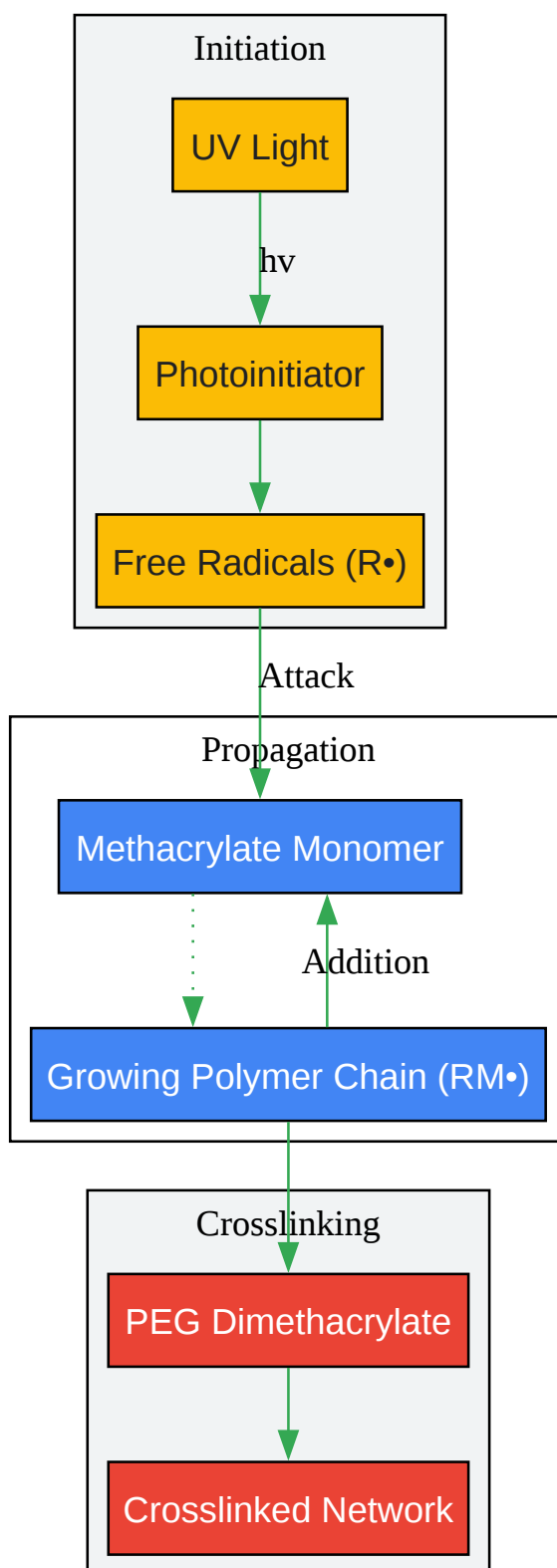
- Initial Weighing:
 - After purification, blot the surface of the hydrogel sample to remove excess water.
 - Weigh the swollen hydrogel (W_s).
- Drying:
 - Lyophilize the hydrogel sample or dry it in a vacuum oven at 60°C until a constant weight is achieved.
- Final Weighing:
 - Weigh the dry hydrogel (W_d).
- Calculation:
 - Calculate the swelling ratio (q) using the formula: $q = W_s / W_d$.

Visualizations



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Caption: Workflow for hydrogel synthesis and characterization.



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Caption: Free-radical photopolymerization mechanism.

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References

- 1. Poly(ethylene glycol) methacrylate/dimethacrylate hydrogels for controlled release of hydrophobic drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. nichd.nih.gov [nichd.nih.gov]
- 3. Mechanical and Cell Viability Properties of Crosslinked Low and High Molecular Weight Poly(ethylene glycol) Diacrylate Blends - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Ethylene glycol dimethacrylate - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- 6. Cartilage-like mechanical properties of poly (ethylene glycol)-diacrylate hydrogels - PMC [pmc.ncbi.nlm.nih.gov]
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